

Commercial Suppliers and Technical Guide for N-Tosyl-L-aspartic Acid

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Compound of Interest

Compound Name: *N-Tosyl-L-aspartic acid*

Cat. No.: *B122637*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Tosyl-L-aspartic acid**, a key reagent in pharmaceutical research and development. Below you will find information on commercial suppliers, detailed experimental protocols, and quality control considerations.

Commercial Suppliers

N-Tosyl-L-aspartic acid (CAS No. 4816-82-4) is available from a range of chemical suppliers.

[1][2] Key considerations when selecting a supplier include purity, available quantities, and cost. Below is a summary of offerings from several recognized vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities	Price (USD)
LGC Standards	N-Tosyl-L-aspartic Acid	4816-82-4	C ₁₁ H ₁₃ NO ₆ S	287.29 g/mol	High quality reference standard	Custom pack sizes available	Contact for quote
Chemical Book	N-tosyl-L-aspartic acid	4816-82-4	C ₁₁ H ₁₃ NO ₆ S	287.29 g/mol	99%	Inquire	\$1.00-22.00 / KG
TeraGen omics	N-Tosyl-L-aspartic Acid	Not Specified	Not Specified	Not Specified	Guaranteed	25g	\$2,616.80
Clearsynt h	N-Tosyl-L-aspartic Acid	4816-82-4	Not Specified	Not Specified	High quality	Inquire	Contact for quote
Benchchem	N-Tosyl-D-aspartic acid	48176-62-1	C ₁₁ H ₁₃ NO ₆ S	287.29 g/mol	Not Specified	Inquire	Contact for quote

Core Applications in Research and Development

N-Tosyl-L-aspartic acid serves as a crucial building block in various synthetic applications, primarily owing to the protective nature of the tosyl group on the amino functionality of aspartic acid. This protection is vital for preventing undesirable side reactions during complex synthetic sequences.

Peptide Synthesis

In solid-phase peptide synthesis (SPPS), protected amino acids are sequentially coupled to a growing peptide chain anchored to a solid support. The tosyl group, while robust, can be cleaved under specific, often harsh, conditions which can limit its application in standard Fmoc or Boc-based SPPS strategies where milder deprotection steps are required. However, its stability makes it suitable for certain applications where orthogonal protection strategies are necessary.

Asymmetric Synthesis

As a chiral building block, **N-Tosyl-L-aspartic acid** is invaluable in asymmetric synthesis, where the goal is to create specific stereoisomers of a target molecule.^[3] Its well-defined stereochemistry allows for the controlled introduction of a chiral center, which is a critical aspect of drug design and development, as different enantiomers of a drug can have vastly different biological activities.

Experimental Protocols

While a specific, detailed protocol for a reaction where **N-Tosyl-L-aspartic acid** is the primary starting material is not readily available in the searched literature, a general procedure for the incorporation of a protected amino acid in solid-phase peptide synthesis is provided below. This can be adapted for **N-Tosyl-L-aspartic acid**, keeping in mind the specific cleavage requirements of the tosyl group.

General Protocol for Solid-Phase Peptide Synthesis (SPPS) Coupling

This protocol outlines the manual steps for coupling an N-protected amino acid to a resin-bound peptide chain.

Materials:

- Resin with the N-terminally deprotected peptide sequence
- **N-Tosyl-L-aspartic acid**
- Coupling reagent (e.g., HBTU, HOBt)

- Base (e.g., DIEA)
- Solvents: DMF, DCM, MeOH
- SPPS reaction vessel
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- Resin Swelling: Swell the peptide-resin in DMF for 20-30 minutes in the reaction vessel.[4]
- Amino Acid Activation: In a separate vial, dissolve **N-Tosyl-L-aspartic acid** (1.5 equivalents), HBTU (1.5 equivalents), and HOBt (1.5 equivalents) in DMF. Add DIEA (2 equivalents) to the mixture.
- Coupling: Add the activated amino acid solution to the swollen resin. Agitate the mixture under an inert atmosphere for a specified time (typically 1-2 hours) to ensure complete coupling.[5]
- Washing: After the coupling reaction, drain the reaction vessel and wash the resin sequentially with DMF, DCM, and MeOH to remove excess reagents and byproducts.[5]
- Confirmation of Coupling: A small sample of the resin can be taken for a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.
- Deprotection: The N-terminal protecting group of the newly added amino acid is then removed to allow for the next coupling cycle. For the tosyl group, specific and often harsh cleavage conditions are required, which are not typical for standard SPPS and would need to be optimized based on the overall synthetic strategy.

Quality Control

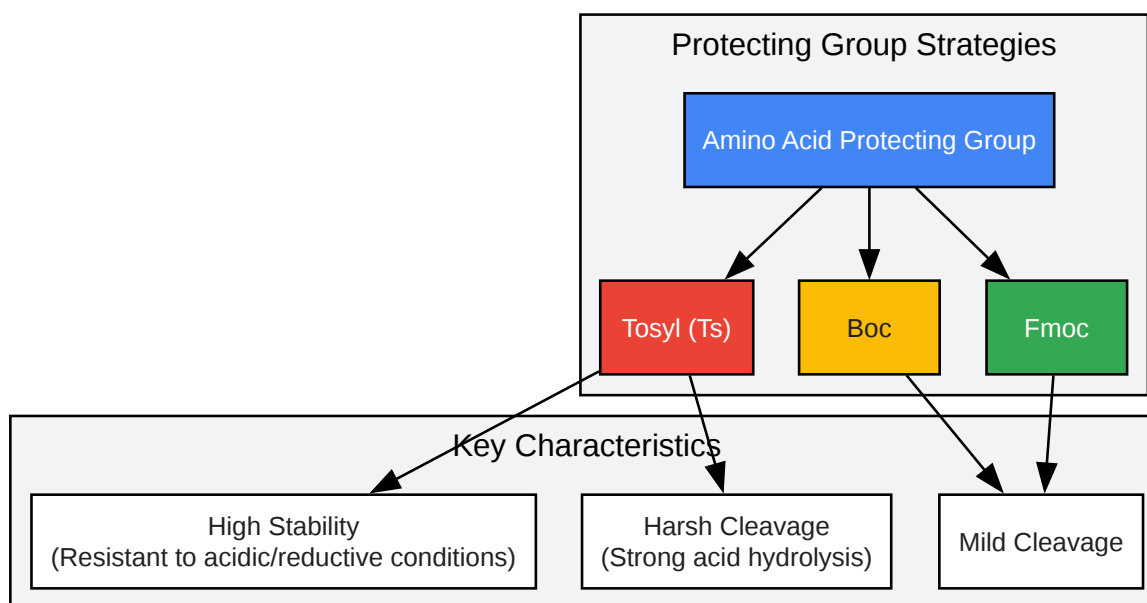
The quality of **N-Tosyl-L-aspartic acid** is critical for its successful application in synthesis. Suppliers typically provide a Certificate of Analysis (CoA) which includes key quality control parameters.[6]

Typical Quality Control Tests:

- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) is a standard method to determine the purity of the compound and to identify and quantify any impurities.[7][8] For the parent compound, L-aspartic acid, HPLC methods have been developed to detect related amino acids and organic acid contaminants with a limit of quantification as low as 0.03%.[8]
- **Identity Confirmation:** The structure of the compound is typically confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).
- **Appearance:** The physical appearance of the material (e.g., white crystalline powder) is visually inspected.
- **Melting Point:** The melting point is a key physical property that can indicate the purity of a crystalline solid.

Visualizations

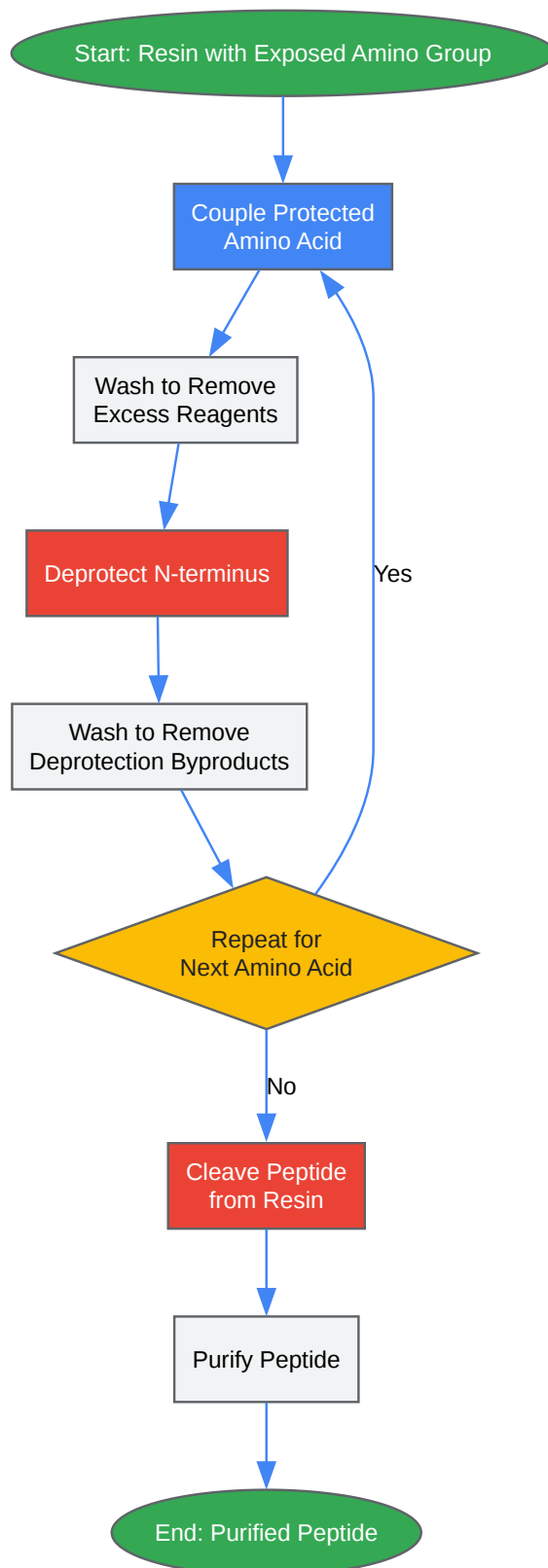
Logical Relationship of Protecting Groups in Synthesis



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Caption: Comparison of common amino acid protecting groups.

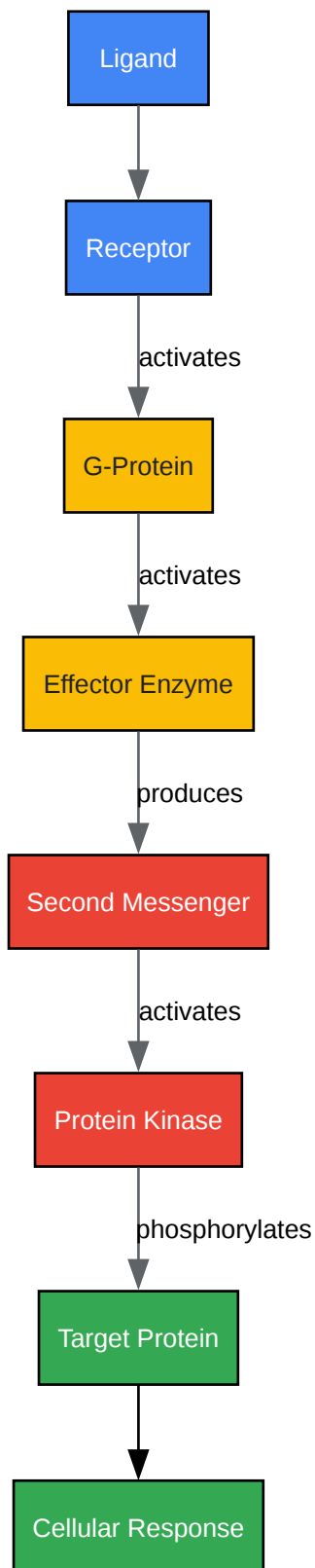
General Workflow for Solid-Phase Peptide Synthesis



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Caption: A simplified workflow for solid-phase peptide synthesis.

Signaling Pathway (Illustrative Example)



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Caption: An example of a generic G-protein coupled receptor signaling pathway.

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